

# The Biological Activity of 2-Phenyl-1-butanol: A Review of Current Knowledge

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## Compound of Interest

Compound Name: 2-Phenyl-1-butanol

Cat. No.: B104733

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Disclaimer: Scientific literature extensively detailing the specific biological activity of **2-Phenyl-1-butanol** is notably scarce. This document summarizes the currently available information, which is primarily focused on its chemical properties and general toxicity, and highlights the significant gaps in our understanding of its pharmacological effects. The information provided herein should be interpreted with caution, as it is largely based on data for structurally related compounds and not on direct studies of **2-Phenyl-1-butanol** itself.

## Introduction

**2-Phenyl-1-butanol** is an aromatic alcohol with potential applications in various chemical syntheses. However, a comprehensive understanding of its biological activity, including its mechanism of action, potential therapeutic effects, and specific interactions with biological systems, remains largely unexplored. This guide aims to provide a thorough overview of the existing, albeit limited, knowledge regarding **2-Phenyl-1-butanol** and to identify key areas for future research.

## Physicochemical Properties

A foundational understanding of a compound's physical and chemical characteristics is essential for any biological investigation.

Property	Value	Reference
Molecular Formula	C <sub>10</sub> H <sub>14</sub> O	[1]
Molecular Weight	150.22 g/mol	[1]
Appearance	Data not available	
Solubility	Data not available	
LogP	Data not available	

## Toxicological Profile

Direct and comprehensive toxicological studies on **2-Phenyl-1-butanol** are not readily available in the public domain. The GHS classification available on PubChem indicates that it is considered to cause skin irritation, serious eye irritation, and may cause respiratory irritation.[1]

For context, we can look at the toxicological data for a closely related structural isomer, 2-Phenyl-2-butanol. It is important to emphasize that these data may not be representative of **2-Phenyl-1-butanol**'s toxicological profile.

Toxicological Data for 2-Phenyl-2-butanol:

Endpoint	Species	Route	Value	Reference
LD50	Rat	Oral	1400 mg/kg	[2]

General Hazards Associated with Related Phenylbutanols:

- Ingestion: Harmful if swallowed. Accidental ingestion of similar compounds may cause serious health damage.[2]
- Inhalation: May cause respiratory irritation.[2]
- Skin Contact: May cause skin irritation, dryness, and cracking upon repeated exposure.[2]
- Eye Contact: May cause transient discomfort and redness.[2]

## Biological Activity and Mechanism of Action: A Knowledge Gap

Currently, there are no published studies that specifically investigate the biological activity or mechanism of action of **2-Phenyl-1-butanol**. Searches of prominent scientific databases did not yield any information on:

- Pharmacological effects: No studies on its potential therapeutic activities (e.g., anti-inflammatory, anti-cancer, antimicrobial) were found.
- Mechanism of action: The molecular targets and signaling pathways modulated by **2-Phenyl-1-butanol** are unknown.
- Quantitative biological data: No  $IC_{50}$ ,  $EC_{50}$ , or other quantitative measures of biological activity have been reported.

A study on a different but structurally related compound, 2-Nitro-1-phenyl-1-propanol, demonstrated vasorelaxant effects in rat aorta, likely mediated by cGMP production.[3] However, it is crucial to note that the presence of the nitro group significantly alters the chemical properties and biological activity, and these findings cannot be extrapolated to **2-Phenyl-1-butanol**.

## Experimental Protocols

Due to the absence of published research on the biological activity of **2-Phenyl-1-butanol**, no established experimental protocols for its biological evaluation can be provided.

## Signaling Pathways and Experimental Workflows

As there is no information on the mechanism of action of **2-Phenyl-1-butanol**, it is not possible to create diagrams of signaling pathways or experimental workflows.

## Future Directions and Conclusion

The current body of scientific literature presents a significant void in the understanding of the biological activity of **2-Phenyl-1-butanol**. While some basic toxicological information can be

inferred from related compounds, a dedicated and thorough investigation is necessary to elucidate its pharmacological profile.

Future research should focus on:

- In vitro screening: A broad panel of in vitro assays should be conducted to identify any potential biological activities, such as receptor binding, enzyme inhibition, or effects on cell proliferation and viability.
- Mechanism of action studies: Should any significant in vitro activity be identified, further studies will be required to determine the underlying mechanism of action and identify the molecular targets.
- In vivo studies: Following promising in vitro results, in vivo studies in appropriate animal models would be necessary to evaluate the efficacy, pharmacokinetics, and safety profile of **2-Phenyl-1-butanol**.

In conclusion, **2-Phenyl-1-butanol** remains a largely uncharacterized compound from a biological perspective. The information presented in this guide underscores the critical need for foundational research to explore the potential biological activities of this molecule. Such studies will be instrumental for any future consideration of its use in drug development or other biomedical applications.

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## References

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